An In-depth Technical Guide to 2-chloro-N-ethyl-N-phenylacetamide

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Compound of Interest

Compound Name:	*2-chloro-N-ethyl-N-phenylacetamide*
CAS No.:	*39086-61-8*
Cat. No.:	*B1593822*

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Introduction

2-chloro-N-ethyl-N-phenylacetamide, also known as 2-chloro-N-ethylacetanilide, is a member of the chloroacetamide class of organic compounds. This class is of significant interest in agrochemical research and development, with many derivatives commercialized as pre-emergent herbicides.[1] This guide provides a comprehensive overview of the synthesis, chemical properties, mechanism of action, analytical methodologies, and toxicological profile of **2-chloro-N-ethyl-N-phenylacetamide**, synthesized from available literature and chemical principles. This document is intended for researchers, scientists, and professionals in drug development and agrochemical industries, offering field-proven insights and explaining the causality behind experimental choices.

Chemical and Physical Properties

The fundamental properties of **2-chloro-N-ethyl-N-phenylacetamide** are crucial for its handling, formulation, and application. While extensive experimental data for this specific

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molecule is not widely published, its properties can be reliably inferred from closely related analogs and supplier specifications.

Property	Value	Source
CAS Number	39086-61-8	[2]
Molecular Formula	C10H12ClNO	[2]
Molecular Weight	197.66 g/mol	[2]
Predicted Boiling Point	340.0 ± 25.0 °C	[3]
Predicted Melting Point	136-139 °C (based on 2-chloro-N-phenylacetamide)	[4]
Predicted Solubility	Slightly soluble in chloroform and methanol	[3]
LogP	1.92	[2]

Note: Some physical properties are predicted or based on the closely related analog 2-chloro-N-phenylacetamide due to a lack of published experimental data for the title compound.

Synthesis and Manufacturing

The synthesis of **2-chloro-N-ethyl-N-phenylacetamide** is typically achieved through the acylation of N-ethylaniline with chloroacetyl chloride. This is a standard nucleophilic acyl substitution reaction. The general approach is well-documented for the synthesis of similar N-substituted chloroacetamides.[3][5]

Reaction Principle and Mechanism

The lone pair of electrons on the nitrogen atom of N-ethylaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. This is followed by the elimination of a chloride ion, and subsequent deprotonation of the nitrogen atom by a base to yield the final product. The use of a base, such as triethylamine or sodium hydroxide, is crucial to neutralize the hydrochloric acid byproduct, which would otherwise protonate the starting amine, rendering it non-nucleophilic and halting the reaction.

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Detailed Experimental Protocol (Adapted from related syntheses)

This protocol is adapted from established procedures for the synthesis of 2-chloro-N-phenylacetamide.[3][5]

Materials:

- N-ethylaniline
- Chloroacetyl chloride
- Triethylamine or 10% Sodium Hydroxide solution
- Toluene or Chloroform (as solvent)
- Anhydrous magnesium sulfate (for drying)
- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and hotplate
- Ice bath

Procedure:

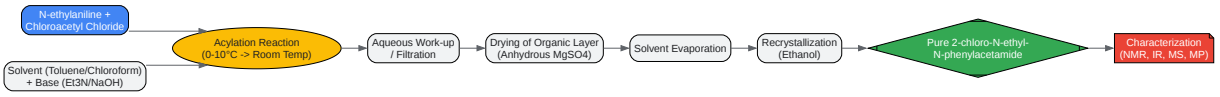
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve N-ethylaniline (1.0 equivalent) in the chosen solvent (e.g., toluene or chloroform).
- Add the base (1.1 equivalents of triethylamine or an equivalent volume of 10% NaOH solution).
- Cool the mixture to 0-5 °C using an ice bath.
- Slowly add chloroacetyl chloride (1.05 equivalents) dropwise from the dropping funnel, ensuring the temperature does not exceed 10 °C.

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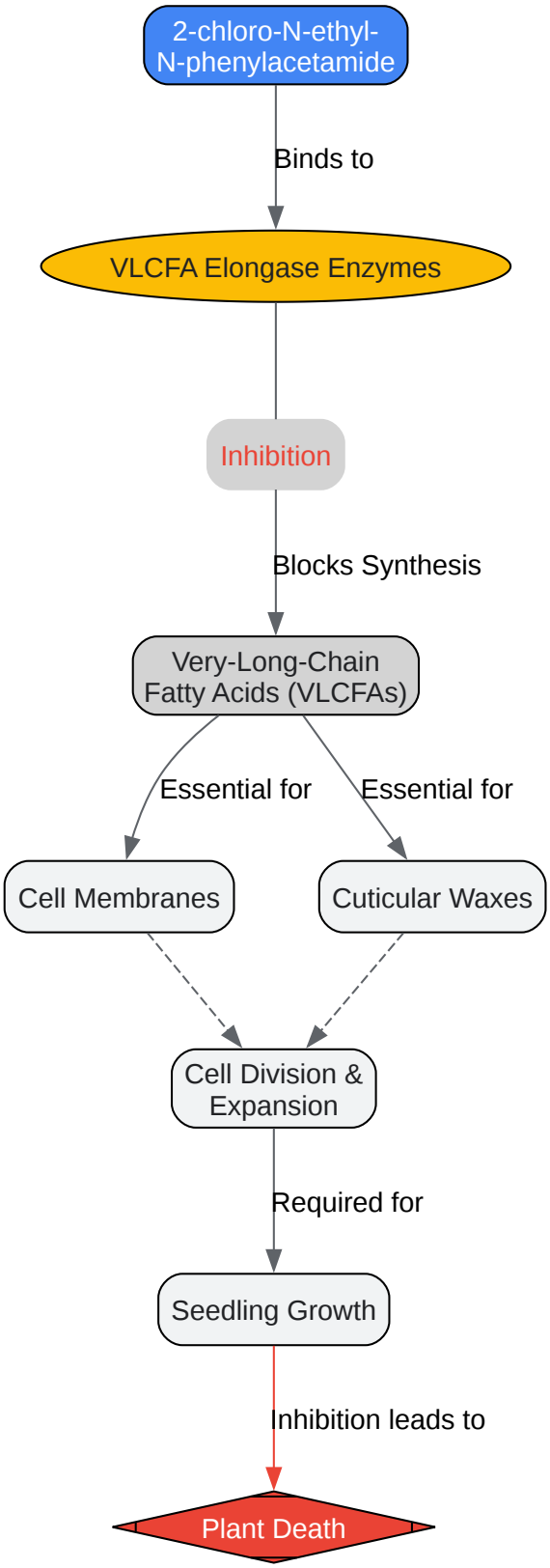
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours to ensure completion.
- Work-up:
  - If using an organic solvent like chloroform, wash the reaction mixture with water to remove the triethylamine hydrochloride salt. Separate the organic layer, dry it over anhydrous magnesium sulfate, and filter.[5]
  - If using a biphasic system with toluene and NaOH, the product may precipitate out of the solution.[3]
- Purification:
  - Remove the solvent under reduced pressure to obtain the crude product.
  - Recrystallize the crude solid from a suitable solvent, such as ethanol, to yield pure **2-chloro-N-ethyl-N-phenylacetamide**.[5]
- Characterization:
  - The identity and purity of the final product should be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The melting point of the purified crystals should also be determined.

Synthesis Workflow Diagram

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Caption: Proposed herbicidal mechanism of action.

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Analytical Methodology

The detection and quantification of **2-chloro-N-ethyl-N-phenylacetamide** are essential for quality control, environmental monitoring, and research purposes. High-Performance Liquid Chromatography (HPLC) is a suitable and widely used technique for this class of compounds.

HPLC Method

A reverse-phase HPLC (RP-HPLC) method can be effectively used for the analysis of **2-chloro-N-ethyl-N-phenylacetamide**. [2] Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column

Mobile Phase:

- A mixture of acetonitrile (MeCN) and water.
- For improved peak shape and resolution, a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility) can be added.

Protocol:

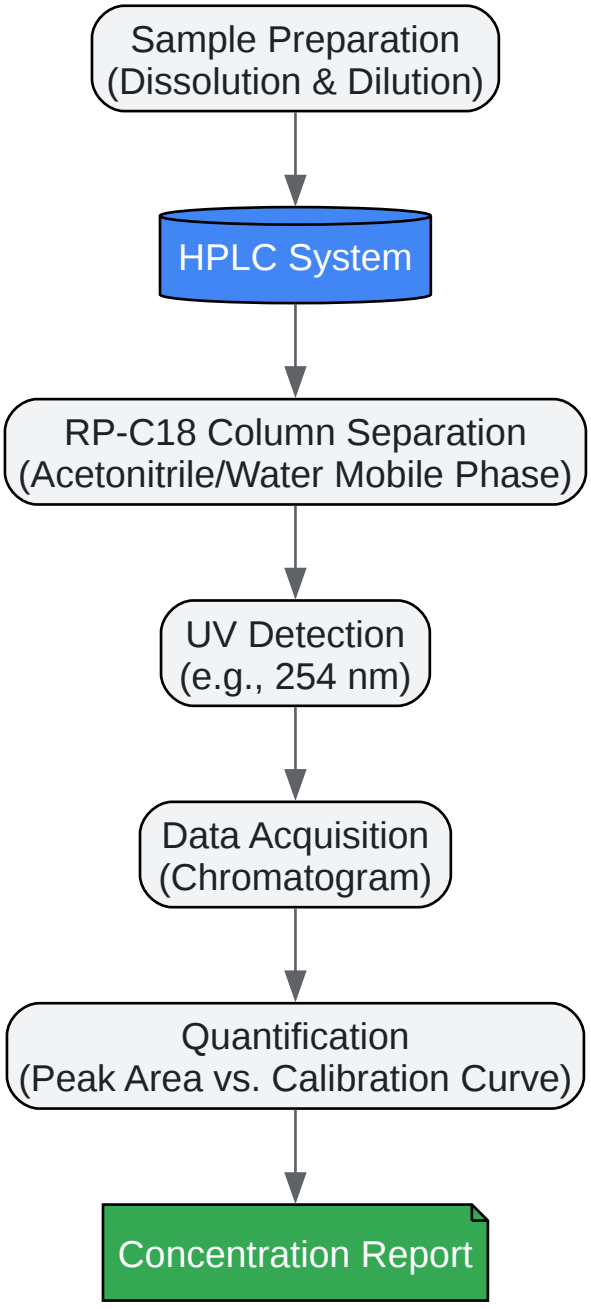
- Sample Preparation: Dissolve a precisely weighed amount of the compound in the mobile phase or a suitable solvent to prepare a stock solution. Prepare a series of dilutions for calibration.
- Chromatographic Conditions:
  - Column: C18, 5 µm particle size, 4.6 x 250 mm (or similar).
  - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% formic acid. The exact ratio should be optimized for best separation.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at a suitable wavelength (e.g., 254 nm).

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- Injection Volume: 10-20 µL.

- Analysis: Inject the standards and samples. The concentration of **2-chloro-N-ethyl-N-phenylacetamide** in the sample is determined by comparing its peak area to the calibration curve generated from the standards.

Analytical Workflow Diagram



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Caption: General workflow for HPLC analysis.

Toxicology and Safety

The toxicological profile of **2-chloro-N-ethyl-N-phenylacetamide** is not extensively documented in publicly available literature. However, based on the GHS classifications of closely related chloroacetamides, a degree of caution is warranted.

GHS Hazard Classifications for Related Chloroacetamides:

- 2-chloro-N-ethylacetamide (CAS 105-35-1): Toxic if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation. [6]* 2-chloro-N-phenylacetamide (CAS 587-65-5): Causes skin irritation, serious eye irritation, and may cause respiratory irritation. [4]* 2-chloro-N-phenethyl-acetamide (CAS 13156-95-1): Toxic if swallowed, causes skin irritation, serious eye damage/irritation, and may cause respiratory irritation. [7] Based on these analogs, **2-chloro-N-ethyl-N-phenylacetamide** should be handled as a potentially hazardous substance.

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Applications

The primary application of **2-chloro-N-ethyl-N-phenylacetamide** and its analogs is in the agrochemical industry.

- Herbicides: As discussed, its mode of action makes it a potential candidate for use as a pre-emergent herbicide for the control of grassy and broadleaf weeds. [8]* Chemical

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Intermediate: This compound can serve as a versatile intermediate in the synthesis of more complex molecules in the pharmaceutical and chemical industries. For example, related chloroacetamides are used in the synthesis of compounds with potential anticancer and antimicrobial activities. [3]

Conclusion

2-chloro-N-ethyl-N-phenylacetamide is a chloroacetamide derivative with significant potential as a herbicide and as a building block in organic synthesis. While specific experimental data for this compound is limited, a comprehensive understanding of its properties, synthesis, and biological activity can be constructed through logical extrapolation from its close chemical relatives. The synthesis is straightforward, based on standard acylation chemistry, and its analysis can be reliably performed using RP-HPLC. Its herbicidal activity is presumed to stem from the inhibition of VLCFA synthesis, a well-established mechanism for this class of compounds. Due to its potential toxicity, appropriate safety precautions must be observed during its handling and use. Further research into the specific biological and toxicological properties of **2-chloro-N-ethyl-N-phenylacetamide** would be beneficial for the full realization of its potential applications.

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